

Stability and Degradation Pathways of 4,4-Dimethyloxazolidine: An In-depth Technical Guide

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Compound of Interest

Compound Name: **4,4-Dimethyloxazolidine**

Cat. No.: **B1212509**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4,4-Dimethyloxazolidine is a versatile heterocyclic compound utilized across various industries, notably as a preservative and a moisture scavenger in formulations such as paints and polyurethanes.^[1] Its efficacy is intrinsically linked to its stability and degradation profile. This technical guide provides a comprehensive overview of the stability and primary degradation pathways of **4,4-Dimethyloxazolidine**, including hydrolysis, thermal decomposition, and potential oxidative and photolytic degradation. Detailed experimental protocols for stability assessment and quantitative data are presented to support researchers, scientists, and drug development professionals in their work with this compound.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **4,4-Dimethyloxazolidine** is essential for any stability assessment. Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	51200-87-4	[2]
Molecular Formula	C ₅ H ₁₁ NO	[3]
Molecular Weight	101.15 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	150-155 °C	[5]
Density	0.95-0.98 g/cm ³ at 20°C	[5]
pKa	8.41 ± 0.40 (Predicted)	[6]
Solubility	Miscible with common organic solvents (ethanol, ether); limited water solubility.	[5]

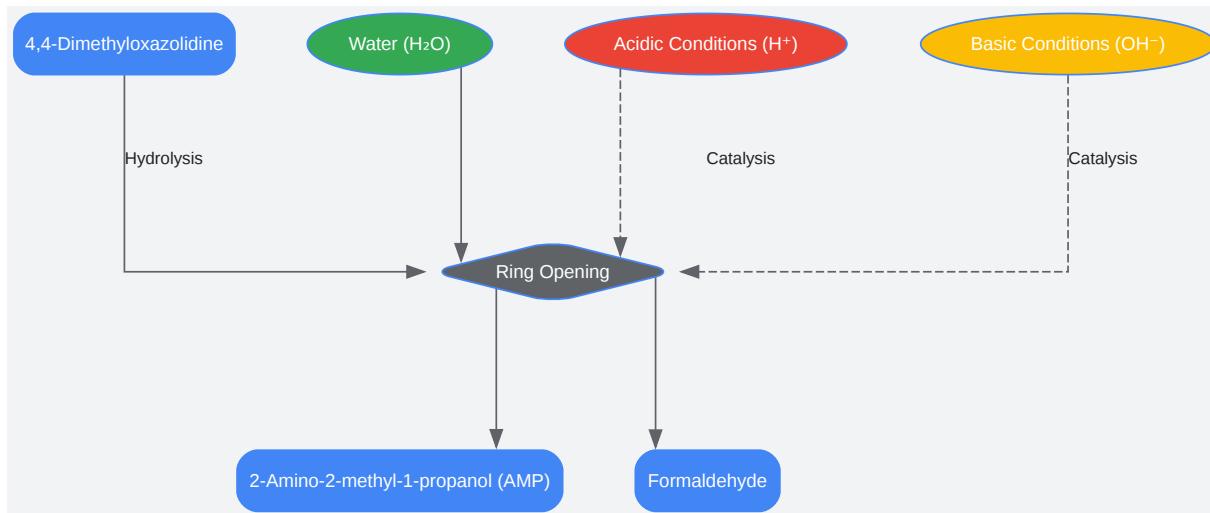
Degradation Pathways

4,4-Dimethyloxazolidine is susceptible to degradation through several pathways, with hydrolysis being the most prominent. Thermal, oxidative, and photolytic degradation are also potential routes for decomposition.

Hydrolytic Degradation

Hydrolysis is the principal degradation pathway for **4,4-Dimethyloxazolidine**, leading to the reversible formation of 2-amino-2-methyl-1-propanol (AMP) and formaldehyde. This reaction is essentially the reverse of its synthesis.

The hydrolysis of oxazolidines is known to be facile and complete within a pH range of 1-11.[7] The reaction rates are subject to general acid-base catalysis and are highly dependent on pH. [7] For many oxazolidines, a sigmoidal pH-rate profile is observed, with maximum degradation rates occurring at a pH greater than 7-7.5.[7]

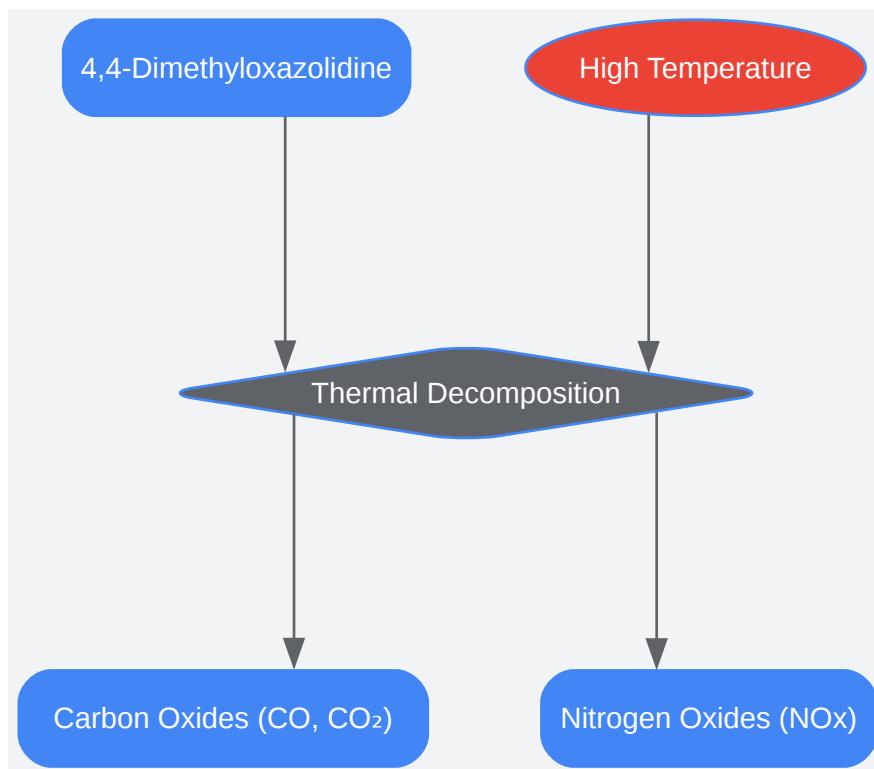
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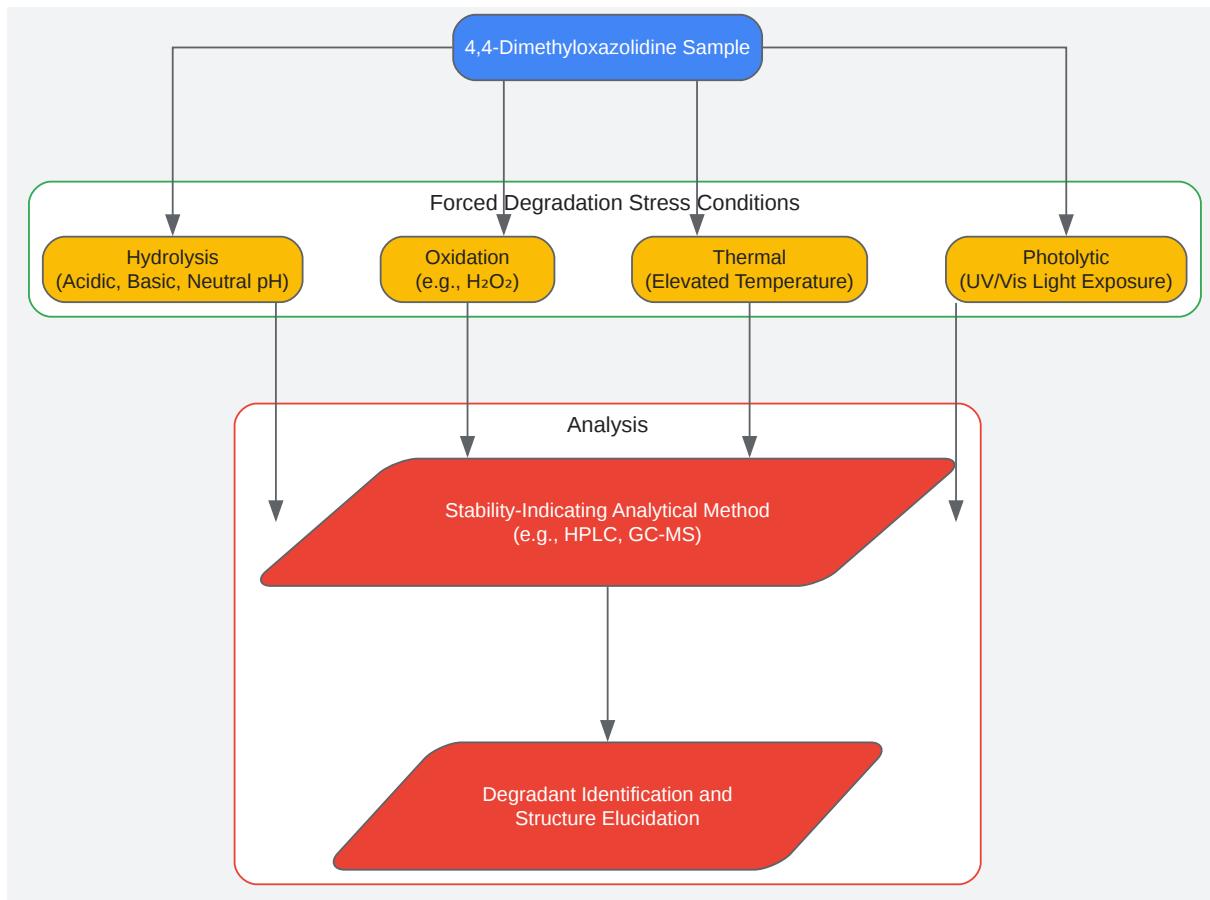
Caption: Hydrolytic degradation pathway of **4,4-Dimethyloxazolidine**.

While specific kinetic data for **4,4-Dimethyloxazolidine** is not readily available in the literature, studies on structurally similar oxazolidines provide valuable insights. For instance, oxazolidines derived from (-)-ephedrine exhibit hydrolysis half-lives at pH 7.4 and 37°C ranging from 5 seconds to 30 minutes, depending on the substituents.^[7] Generally, increased steric hindrance from substituents tends to decrease the rate of hydrolysis in neutral and basic solutions.^[7]

Thermal Degradation

Under conditions of intense heat, such as in a fire, **4,4-Dimethyloxazolidine** decomposes to produce hazardous products including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).^[6] The thermal stability under more controlled, lower-temperature conditions has not been extensively reported. However, it is known to be thermally stable for use in applications like polyurethane production which can involve elevated temperatures.^[5]





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